

2,2-Dimethylpiperidin-3-ol molecular weight and formula

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Compound of Interest

Compound Name: 2,2-Dimethylpiperidin-3-ol

Cat. No.: B15313435

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Technical Overview of 2,2-Dimethylpiperidin-3-ol

This document provides a concise summary of the fundamental physicochemical properties of **2,2-Dimethylpiperidin-3-ol**, a substituted piperidine derivative. The information presented is intended for researchers, scientists, and professionals engaged in drug development and chemical synthesis.

Physicochemical Data

The core molecular identifiers for **2,2-Dimethylpiperidin-3-ol** are detailed below. This data is crucial for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value
Molecular Formula	C ₇ H ₁₅ NO
Molecular Weight	129.20 g/mol

Note on Analogous Compounds: It is important to distinguish **2,2-Dimethylpiperidin-3-ol** from similar structures. For instance, 2,2-dimethylpentan-3-ol has a molecular formula of C₇H₁₆O and a molecular weight of 116.201 g/mol [1]. Another related compound, 2,2-Dimethylpiperidin-3-one, possesses a molecular formula of C₇H₁₃NO and a molecular weight of 127.18 g/mol [2]. These slight variations in structure result in different molecular weights and chemical properties.

Methodologies and Visualizations

The determination of the molecular formula and weight of **2,2-Dimethylpiperidin-3-ol** is typically achieved through standard analytical techniques such as mass spectrometry and elemental analysis. As this guide focuses on the fundamental properties of a single molecule, detailed experimental protocols for its synthesis or analysis are beyond the current scope. Similarly, signaling pathways or complex experimental workflows, which would necessitate visualization through diagrams, are not applicable to the presentation of this basic molecular data.

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References

- 1. manchesterorganics.com [manchesterorganics.com]
- 2. Buy 2,2-Dimethylpiperidin-3-one [smolecule.com]
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